

# OGG1-IN-08: A Technical Guide to its Basic Research Applications

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## Compound of Interest

Compound Name: OGG1-IN-08

Cat. No.: B1677187

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## Abstract

**OGG1-IN-08** is a potent and selective small molecule inhibitor of 8-oxoguanine DNA glycosylase 1 (OGG1), a key enzyme in the base excision repair (BER) pathway responsible for excising the premutagenic lesion 8-oxoguanine (8-oxoG) from DNA. By inhibiting the glycosylase and lyase activities of OGG1, **OGG1-IN-08** leads to the accumulation of 8-oxoG, a hallmark of oxidative DNA damage. This accumulation has significant implications for cellular processes and has positioned **OGG1-IN-08** as a valuable tool for basic research in oncology, inflammation, and neurodegenerative diseases. This technical guide provides an in-depth overview of the core basic research applications of **OGG1-IN-08**, including its mechanism of action, quantitative data, detailed experimental protocols, and its influence on key signaling pathways.

## Introduction to OGG1 and the Role of OGG1-IN-08

8-oxoguanine DNA glycosylase 1 (OGG1) is a bifunctional DNA glycosylase that plays a critical role in maintaining genomic integrity.<sup>[1]</sup> It recognizes and removes 8-oxoguanine (8-oxoG), a common form of oxidative DNA damage that can lead to G:C to T:A transversion mutations if left unrepaired.<sup>[1]</sup> Beyond its canonical role in DNA repair, OGG1 is also implicated in the regulation of gene expression, often in response to oxidative stress.

**OGG1-IN-08** is a member of a class of hydrazide-containing compounds that potently and selectively inhibit OGG1. Its ability to modulate the levels of 8-oxoG in cellular DNA makes it an invaluable chemical probe for elucidating the multifaceted roles of OGG1 in both normal physiology and disease states.

## OGG1-IN-08: Quantitative Data

The following table summarizes the key quantitative data for **OGG1-IN-08**.

Parameter	Value	Reference
IC50	0.22 $\mu$ M	[2]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> Cl <sub>2</sub> N <sub>2</sub> OS	Selleck Chemicals
CAS Number	350997-39-6	Selleck Chemicals

## Mechanism of Action

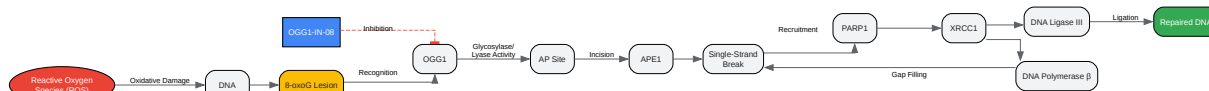
**OGG1-IN-08** functions as a competitive inhibitor of OGG1, targeting its active site. While it does not interfere with the initial binding of OGG1 to DNA containing an 8-oxoG lesion, it effectively blocks the subsequent catalytic steps. Specifically, **OGG1-IN-08** inhibits both the N-glycosylase activity (the excision of the 8-oxoG base) and the AP-lyase activity (the cleavage of the phosphodiester backbone at the resulting abasic site) of OGG1.[2] This inhibition is achieved by preventing the formation of the Schiff base intermediate, a critical step in the catalytic mechanism of OGG1.[2]

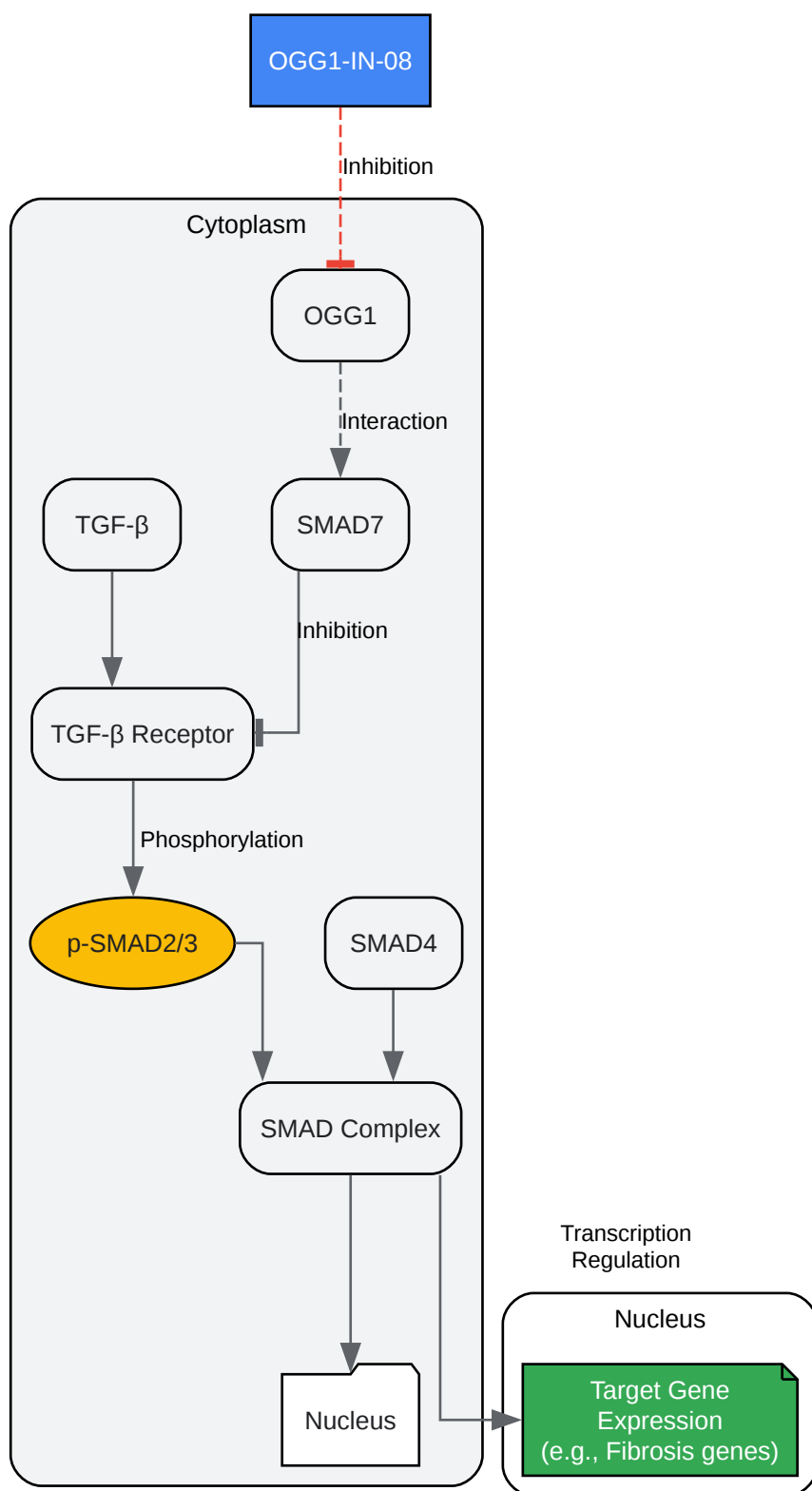
## Signaling Pathways Modulated by OGG1 Inhibition

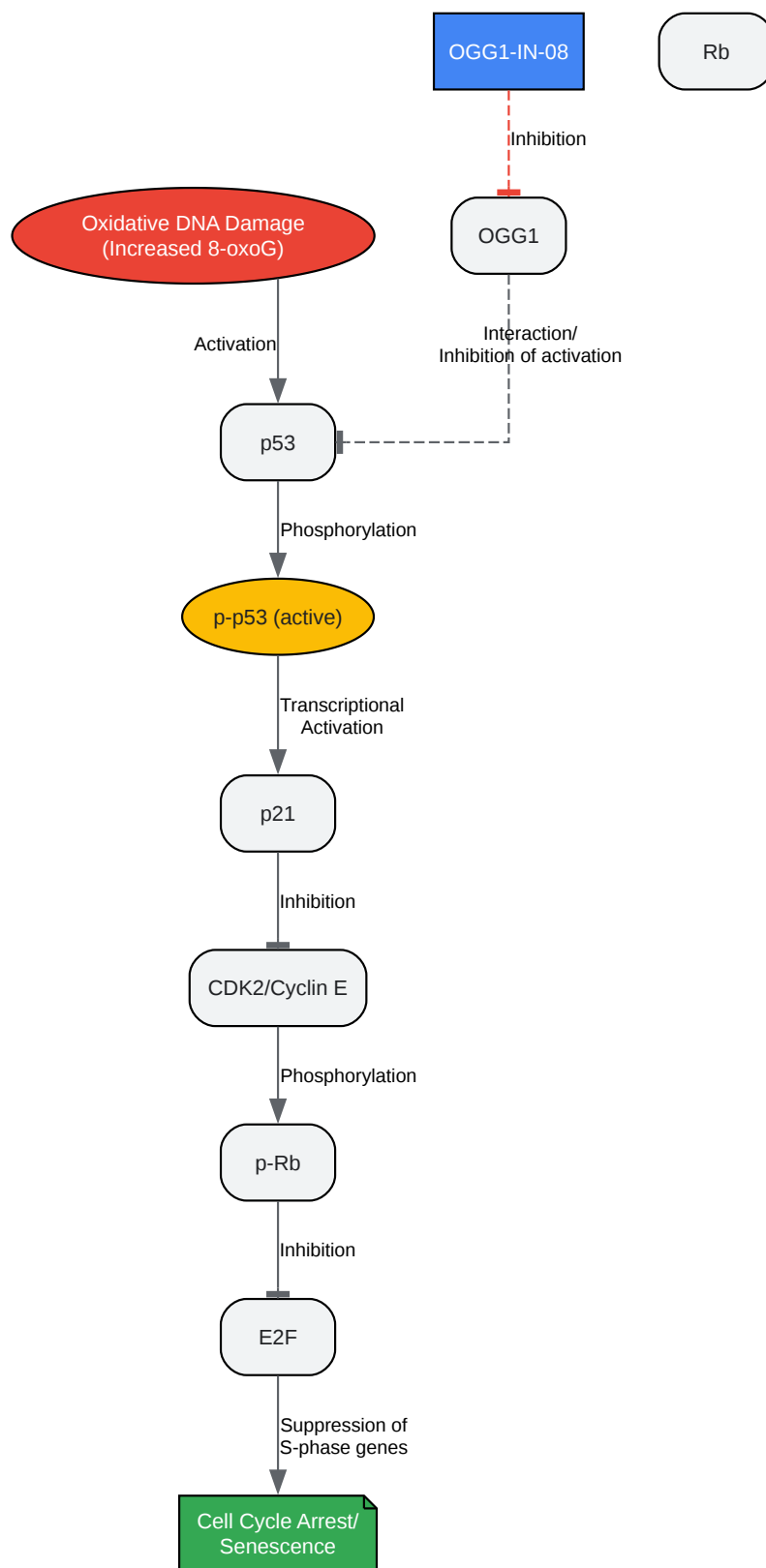
Inhibition of OGG1 by compounds like **OGG1-IN-08** has been shown to impact several critical signaling pathways, primarily through the accumulation of 8-oxoG and the modulation of OGG1's non-canonical functions.

## Base Excision Repair Pathway

The primary and most direct impact of **OGG1-IN-08** is the disruption of the Base Excision Repair (BER) pathway for oxidative DNA damage.





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## References

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- 2. Small Molecule Inhibitors of 8-Oxoguanine DNA Glycosylase-1 (OGG1) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [OGG1-IN-08: A Technical Guide to its Basic Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677187#basic-research-applications-of-ogg1-in-08]

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